

# Introduction: A Versatile Pyridine Building Block

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## Compound of Interest

Compound Name: 3-(Chloromethyl)-2-methylpyridine

Cat. No.: B116377

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**3-(Chloromethyl)-2-methylpyridine**, identified by the CAS Number 58539-77-8, is a substituted pyridine derivative of significant interest to the chemical and pharmaceutical industries.<sup>[1]</sup> Its structure, featuring a reactive chloromethyl group ortho to a methyl group on the pyridine ring, makes it a valuable and versatile intermediate for the synthesis of more complex molecular architectures. Pyridine derivatives are foundational components in modern drug development, serving as the backbone for numerous therapeutic agents due to their unique chemical properties.<sup>[2]</sup> This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the compound's properties, synthesis protocols, reactivity, and applications, with a focus on its role as a key building block in synthetic chemistry.

## Physicochemical Properties and Identification

A clear understanding of a compound's physical and chemical properties is fundamental for its effective use in research and development. The key identifiers and properties of **3-(Chloromethyl)-2-methylpyridine** and its commonly used hydrochloride salt are summarized below.

Property	Value	Source
CAS Number	58539-77-8	[1]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN	[1]
Molecular Weight	141.60 g/mol	Calculated
Appearance	Data not readily available for the free base. The hydrochloride salt appears as a solid.	[3]
Synonyms	2-Methyl-3-(chloromethyl)pyridine, 3-Picolyl chloride, 2-methyl-	[1]

For the Hydrochloride Salt (CAS: 58539-77-8):

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> Cl <sub>2</sub> N	[4]
Molecular Weight	178.06 g/mol	[3][4]

## Synthesis and Manufacturing: A Step-by-Step Protocol

The synthesis of chloromethylated pyridines is a critical process for creating intermediates used in pharmaceuticals and agrochemicals.[5][6] A common and illustrative pathway to synthesize **3-(Chloromethyl)-2-methylpyridine**, often isolated as its hydrochloride salt, begins with 3-methylpyridine (3-picoline). The following multi-step protocol is based on established synthetic transformations.[7]

## Overall Synthesis Workflow

## Step 1: Oxidation

3-Methylpyridine

 $\text{KMnO}_4, \text{H}_2\text{O}$ 

Nicotinic Acid

## Step 2: Esterification

Nicotinic Acid

 $\text{CH}_3\text{OH}, \text{H}_2\text{SO}_4$ 

Methyl Nicotinate

## Step 3: Reduction

Methyl Nicotinate

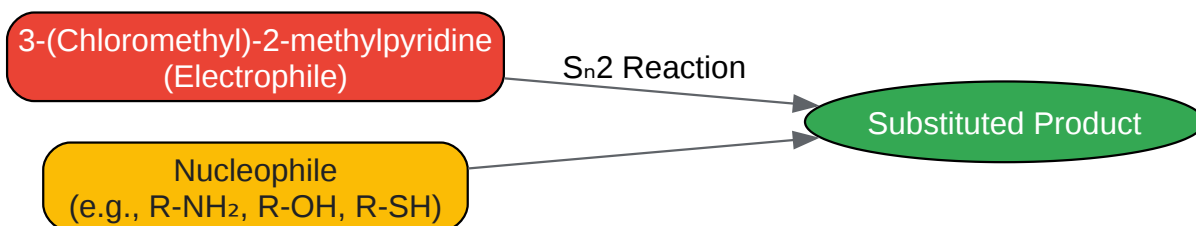
 $\text{NaBH}_4, \text{AlCl}_3$ 

3-Pyridinemethanol

## Step 4: Chlorination

3-Pyridinemethanol

 $\text{SOCl}_2$ 3-(Chloromethyl)pyridine  
Hydrochloride



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